

# Personal protective equipment for handling 3-Fluorobenzonitrile

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## Compound of Interest

Compound Name: 3-Fluorobenzonitrile

Cat. No.: B1294923

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## Essential Safety and Handling Guide for 3-Fluorobenzonitrile

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **3-Fluorobenzonitrile** is paramount. This guide provides immediate, essential safety protocols, and logistical plans for its use and disposal, reinforcing our commitment to laboratory safety and building trust through value-added information beyond the product itself.

Chemical Identifier:

- Name: **3-Fluorobenzonitrile**
- CAS Number: 403-54-3
- Molecular Formula:  $\text{FC}_6\text{H}_4\text{CN}$

## Hazard Identification and Classification

**3-Fluorobenzonitrile** is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).<sup>[1]</sup>

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid.
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]
Skin Irritation	2	H315: Causes skin irritation.[1]
Serious Eye Damage	1	H318: Causes serious eye damage.[1]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation.[1]

Signal Word: Danger[1]

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to minimize exposure risk. The following table outlines the required PPE for handling **3-Fluorobenzonitrile**.

Body Part	Required PPE	Specification
Eyes/Face	Safety goggles and face shield	Goggles should meet ANSI Z.87.1 1989 standard or European Standard EN166. A face shield is required when there is a risk of splashing. <a href="#">[2]</a> <a href="#">[3]</a>
Hands	Chemical-resistant gloves	Nitrile gloves are suitable for protection against bases, oils, and many solvents. <a href="#">[4]</a> <a href="#">[5]</a> Always inspect gloves before use and change them immediately upon contamination. <a href="#">[6]</a>
Body	Laboratory coat	A flame-resistant lab coat, such as Nomex®, should be worn over cotton clothing. <a href="#">[3]</a> The lab coat should be buttoned and fit properly to cover as much skin as possible. <a href="#">[3]</a>
Respiratory	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if working in a poorly ventilated area or if exposure limits are exceeded. <a href="#">[2]</a> <a href="#">[7]</a> A full-face respirator can also be used. <a href="#">[6]</a>
Feet	Closed-toe shoes	Shoes must cover the entire foot. <a href="#">[3]</a>

## Procedural, Step-by-Step Guidance

Handling and Storage:

- Ventilation: Always handle **3-Fluorobenzonitrile** in a well-ventilated area, preferably within a chemical fume hood.[8]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid.[2] Take measures to prevent the buildup of electrostatic charge.[8]
- Personal Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.[1]
- Storage: Store in a cool, dry, and well-ventilated place.[8] Keep the container tightly closed and store locked up.[1] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[8]

#### Spill and Leak Procedures:

- Evacuation: Evacuate personnel from the spill area.[1][8]
- Ventilation and Ignition Control: Ensure adequate ventilation and remove all sources of ignition.[1][8]
- Containment: Contain the spillage using an inert absorbent material such as sand, silica gel, or universal binder.[2] Prevent the spill from entering drains.[1][8]
- Cleanup: Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[6]

#### Disposal Plan:

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for complete and accurate classification.[2]
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant.[1] This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber. Do not empty into drains.[2]

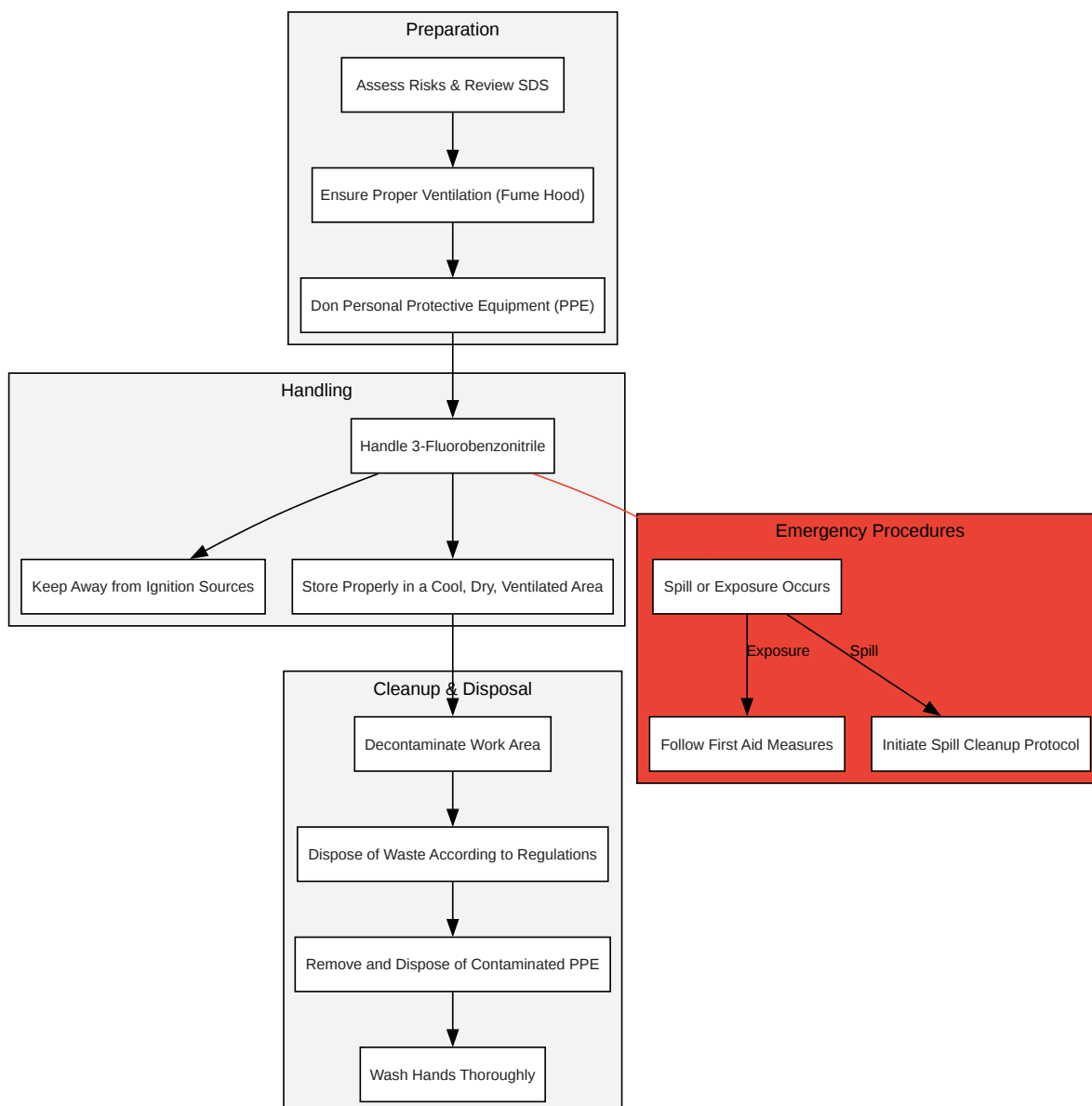
- Professional Service: It is recommended to contact a licensed professional waste disposal service to dispose of this material.

## Emergency First Aid Measures

Exposure Route	First Aid Protocol
Ingestion	If swallowed, get medical help immediately. <sup>[1]</sup> Rinse mouth with water. <sup>[1]</sup> Do NOT induce vomiting.
Skin Contact	If on skin, wash with plenty of water. <sup>[1]</sup> If skin irritation occurs, get medical help. <sup>[1]</sup> Take off contaminated clothing and wash it before reuse. <sup>[1]</sup>
Eye Contact	If in eyes, immediately rinse with water for several minutes. <sup>[1]</sup> Remove contact lenses, if present and easy to do. Continue rinsing. <sup>[1]</sup> Get medical help immediately. <sup>[1]</sup>
Inhalation	If inhaled, remove the person to fresh air and keep comfortable for breathing. <sup>[1]</sup> Get medical help if you feel unwell. <sup>[1]</sup>

## Workflow for Handling 3-Fluorobenzonitrile

The following diagram illustrates the standard operating procedure for safely handling **3-Fluorobenzonitrile** in a laboratory setting.



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Caption: Workflow for Safe Handling of **3-Fluorobenzonitrile**.

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